Comprehensive Safety & Toxicological Assessment of Bornyl Isovalerate (FEMA 2165)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Bornyl isovalerate*
CAS No.:	*76-50-6*
Cat. No.:	*B1211727*

Get Quote

Executive Summary

Bornyl isovalerate (CAS No. 76-50-6) is a bicyclic monoterpene ester widely utilized in fragrance formulations and flavoring agents for its herbaceous, valerian-like olfactory profile. From a safety perspective, it is classified as a Cramer Class I substance (low safety concern) due to its rapid metabolic detoxification via hydrolysis.

This guide synthesizes the toxicological profile of **Bornyl isovalerate**, grounding its safety in the "Metabolic Fate" principle accepted by JECFA (Joint FAO/WHO Expert Committee on Food Additives) and EFSA (European Food Safety Authority). The data indicates low acute toxicity, lack of genotoxicity, and a favorable margin of safety at current usage levels.

Chemical Identity & Physicochemical Characterization

Understanding the physicochemical properties is the first step in predicting bioavailability and dermal penetration.

© 2026 BenchChem. All rights reserved.

Parameter	Specification	Relevance to Safety
IUPAC Name	[(1R,2S,4R)-1,7,7-trimethyl-2-bicyclo[2.2.1]heptanyl] 3-methylbutanoate	Defines stereochemistry affecting enzymatic docking.
CAS Number	76-50-6	Unique identifier for regulatory tracking.
FEMA Number	2165	GRAS (Generally Recognized As Safe) status identifier.
Molecular Weight	238.37 g/mol	<500 Da indicates high potential for dermal absorption.
LogP (Octanol/Water)	~4.5 - 5.0 (Predicted)	Highly lipophilic; suggests rapid tissue distribution but potential for accumulation if not metabolized.
Vapor Pressure	0.003 mmHg @ 25°C	Low volatility reduces inhalation risk under standard conditions.

Metabolic Fate & Pharmacokinetics

The safety of **Bornyl isovalerate** is predicated on its metabolic pathway. As an ester of a terpene alcohol and a branched-chain fatty acid, it undergoes rapid hydrolysis.

Mechanism of Action

Upon ingestion or dermal absorption, **Bornyl isovalerate** is targeted by nonspecific carboxylesterases (primarily in the liver and small intestine).

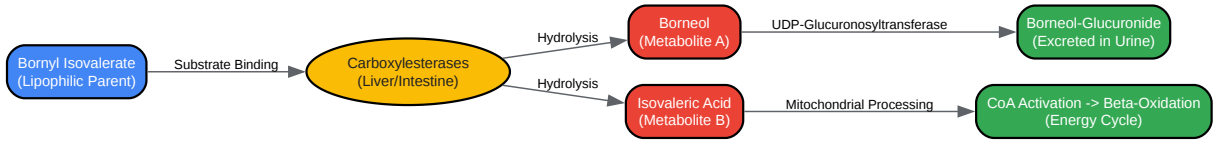
- Hydrolysis: The ester bond is cleaved, yielding Borneol and Isovaleric Acid.
- Borneol Fate: Conjugated with glucuronic acid and excreted in urine.
- Isovaleric Acid Fate: Enters the fatty acid mitochondrial beta-oxidation pathway or is excreted.

© 2026 BenchChem. All rights reserved.

This rapid conversion prevents the accumulation of the parent compound, justifying the "Group Evaluation" approach used by regulatory bodies.

Metabolic Pathway Diagram

The following diagram illustrates the detoxification flow, validating the low systemic toxicity potential.



Click to download full resolution via product page

Figure 1: Metabolic detoxification pathway of **Bornyl isovalerate** via hydrolysis and conjugation.

Toxicological Profile

The following data is synthesized from RIFM monographs and JECFA evaluations of the structural group "Alicyclic ketones, secondary alcohols and related esters."

Acute Toxicity

Endpoint	Species	Result	Classification
LD50 Oral	Rat	> 5,000 mg/kg	Non-toxic (GHS Category 5 or Unclassified)
LD50 Dermal	Rabbit	> 5,000 mg/kg	Non-toxic

Interpretation: The lethal dose is exceedingly high, confirming that accidental ingestion of small quantities (e.g., in flavorings) poses negligible risk.

Skin Irritation & Sensitization

© 2026 BenchChem. All rights reserved.

- Irritation: **Bornyl isovalerate** is considered a mild to moderate skin irritant when applied neat (undiluted). This is characteristic of many terpene esters.
- Sensitization: Current data suggests **Bornyl isovalerate** is not a potent sensitizer. However, autoxidation products of terpenes (if the raw material is not stored correctly) can cause sensitization.
    - Protocol Note: Use fresh samples with low peroxide values for testing.

Genotoxicity

- Ames Test (Salmonella typhimurium): Negative (with and without metabolic activation).
- Micronucleus Assay: Negative.
- Conclusion: No evidence of mutagenic potential.

Regulatory Landscape & Risk Assessment

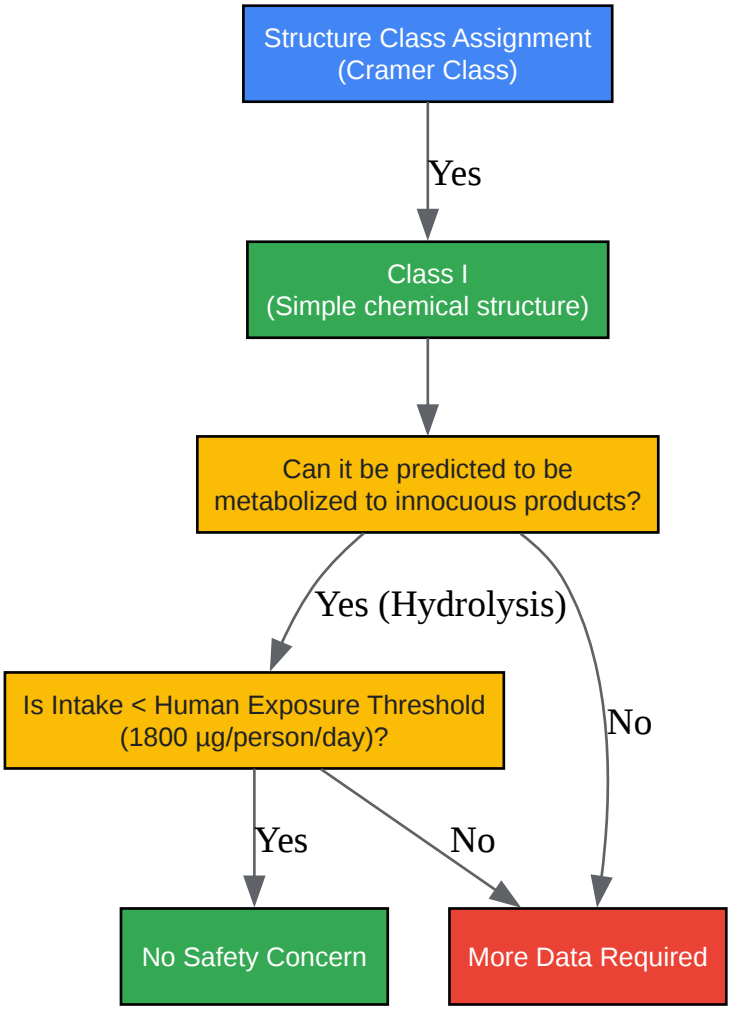
The "Decision Tree" approach is the standard for evaluating flavoring agents.

- JECFA/WHO: Evaluated under the group of "Alicyclic ketones, secondary alcohols and related esters."
- Conclusion: "No safety concern at current levels of intake."
- EFSA: Included in Flavouring Group Evaluation 212 (FGE.212).
- FDA: Listed as a synthetic flavoring substance and adjuvant (21 CFR 172.515).

Safety Assessment Workflow (JECFA Decision Tree)

The logic below demonstrates why **Bornyl isovalerate** is cleared for use without chronic toxicity studies.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: JECFA Decision Tree logic applied to **Bornyl isovalerate** safety evaluation.

Experimental Protocols

For researchers verifying the safety of new batches or formulations, the following OECD-compliant protocols are recommended.

In Vitro Skin Irritation (Reconstructed Human Epidermis Test Method)

Purpose: To distinguish between non-irritants and irritants without animal testing (OECD 439).

Reagents & Materials:

© 2026 BenchChem. All rights reserved.

- Reconstructed Human Epidermis (RHE) tissues (e.g., EpiDerm™).
- MTT solution (1 mg/mL).
- Isopropanol (extraction solvent).
- DPBS (sterile).

Workflow:

- Equilibration: Incubate RHE tissues at 37°C, 5% CO2 for 1 hour.
- Dosing: Apply 30 µL of **Bornyl isovalerate** (neat) to the tissue surface. Use PBS as Negative Control and 5% SDS as Positive Control.
- Exposure: Incubate for 35 minutes at room temperature.
- Washing: Rinse tissues 15x with DPBS to remove residual ester.
- Post-Incubation: Incubate for 42 hours to allow cytotoxicity to manifest.
- Viability Assay: Transfer tissues to MTT solution for 3 hours.
- Extraction: Extract formazan crystals with isopropanol.
- Quantification: Measure OD at 570 nm.
    - Criterion: If viability < 50% relative to negative control, the substance is an irritant (Category 2).

Ames Test (Bacterial Reverse Mutation Test)

Purpose: To verify lack of mutagenicity, specifically checking for impurities.

Workflow:

- Strains: Use S. typhimurium TA98, TA100, TA1535, TA1537, and E. coli WP2 uvrA.
- Activation: Perform assay +/- S9 mix (rat liver metabolic activation).

© 2026 BenchChem. All rights reserved.

- Dose Range: 5 concentrations (e.g., 50, 150, 500, 1500, 5000 µ g/plate).
- Plating: Mix bacteria, test substance, and soft agar; pour onto minimal glucose agar plates.
- Incubation: 48-72 hours at 37°C.
- Scoring: Count revertant colonies.
  - Validity: Positive controls must show significant increase; Negative controls must be within historical range.

References

- Joint FAO/WHO Expert Committee on Food Additives (JECFA). (2003). Evaluation of Certain Food Additives and Contaminants: Fifty-ninth Report of the Joint FAO/WHO Expert Committee on Food Additives. WHO Technical Report Series 913.
  - Source:
- European Food Safety Authority (EFSA). (2008). Flavouring Group Evaluation 212 (FGE.212): Consideration of bicyclic secondary alcohols, ketones and related esters evaluated by JECFA (59th meeting). EFSA Journal.
  - Source:
- The Good Scents Company. (n.d.).
  - Source:
- Organisation for Economic Co-operation and Development (OECD). (2015). Test No. 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method. OECD Guidelines for the Testing of Chemicals.
  - Source:
- U.S. Food and Drug Administration (FDA). (2023). CFR - Code of Federal Regulations Title 21, Section 172.515: Synthetic flavoring substances and adjuvants.

© 2026 BenchChem. All rights reserved.

- Source:

- To cite this document: BenchChem. [Comprehensive Safety & Toxicological Assessment of Bornyl Isovalerate (FEMA 2165)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211727/docs#comprehensive-safety-toxicological-assessment-of-bornyl-isovalerate-fema-2165]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check